

Furalaxyl application rates for ornamentals

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Compound Focus: Furalaxyl

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Furalaxyl: An Overview

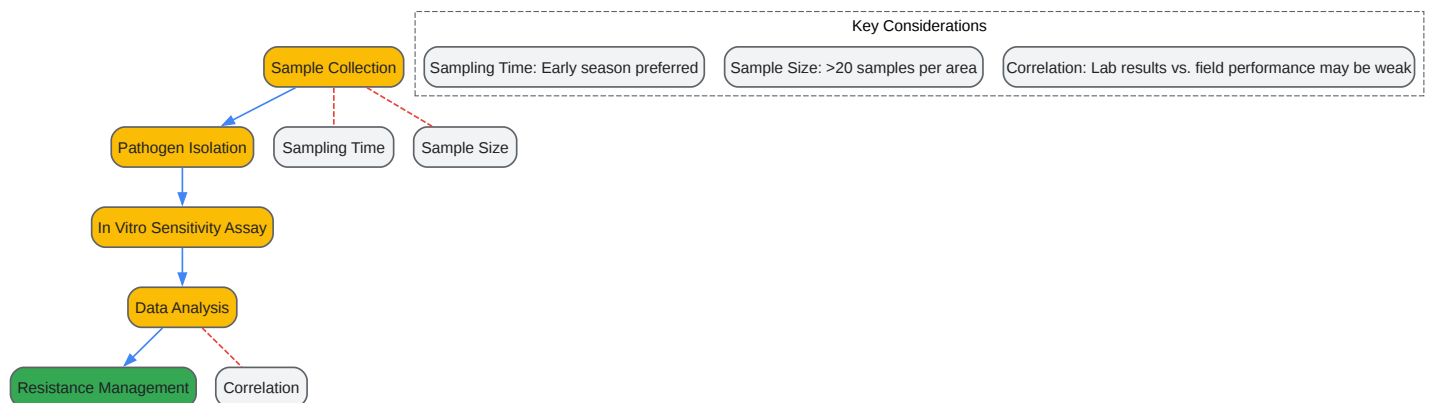
Furalaxyl is a systemic fungicide with protective and curative action, belonging to the phenylamide (FRAC Code 4) and acylalanine chemical groups [1]. Its primary mode of action is the specific inhibition of RNA polymerase I, thereby disrupting ribosomal RNA (rRNA) synthesis in target pathogens [1] [2]. The table below summarizes its key properties:

Property	Details
Pesticide Type	Fungicide [1]
Target Pathogens	Oomycetes, specifically Peronosporales (e.g., <i>Pythium</i> , <i>Phytophthora</i>), causing seed rot, damping off, and stem rots [1] [3]
Example Applications	Ornamental plants, including cut flowers and bedding plants [1]
Example Formulations	Wettable powders, granules [1]
Solubility in Water (at 20°C)	230 mg/L (Moderate) [1]
Soil DT ₅₀ (Typical)	48 days (Moderately persistent) [1]

Property	Details
Regulatory Status in EU	Not Approved [1]

Experimental Protocol: Resistance Monitoring for Phenylamide Fungicides

The following workflow outlines the standard methodology for monitoring sensitivity of oomycete pathogens to phenylamide fungicides, based on guidelines from FRAC (Fungicide Resistance Action Committee) [3]. This is a critical practice due to the well-documented risk of resistance development in this chemical class [3].



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Detailed Methodology

• Sample Collection

- **Timing:** Collect plant tissue samples showing disease symptoms as early in the epidemic cycle as possible. Samples taken late in the season often overestimate resistance frequency due to selection pressure [3].
- **Scale:** For reliable results, it is recommended to test more than 20 samples from a given agronomic area [3].

• Pathogen Isolation

- Surface-sterilize infected plant tissue segments.
- Plate the segments onto a selective growth medium that encourages the growth of the target oomycete (e.g., *Pythium* or *Phytophthora*) while suppressing bacteria and other fungi.
- After incubation, transfer hyphal tips from growing colonies to fresh, pure culture media (e.g., V8 juice agar, potato dextrose agar) to obtain isolates for testing.

• In Vitro Sensitivity Assay

- Prepare a series of agar plates amended with a range of concentrations of **furalaxyl** (or other phenylamide fungicides) from a stock solution, along with non-amended control plates.
- Inoculate each plate with a mycelial plug from a pure culture of the isolated pathogen.
- Incubate the plates at the optimum temperature for the pathogen's growth.
- After a set period (e.g., 3-7 days), measure the radial growth (diameter) of the colony in each plate. The effective concentration that inhibits growth by 50% (**EC₅₀**) is a standard measure for quantifying sensitivity.

• Data Analysis

- Calculate the percentage of growth inhibition for each fungicide concentration compared to the control.
- Classify isolates as sensitive or resistant based on established baseline **EC₅₀** values. Note that there is **full cross-resistance** among all phenylamide fungicides (e.g., **furalaxyl**, metalaxyl, benalaxyl) [3].
- It is crucial to recognize that sensitivity test results using active ingredients **do not directly correlate with product performance in the field**, where formulated products are often mixed with multi-site fungicides [3].

Research Implications and Alternatives

The lack of available application data for **furalaxyl** is likely due to its discontinued use in major markets like the EU [1]. For research purposes, scientists often investigate modern alternatives or develop new molecules to combat resistance.

- **Modern Alternatives:** Current seed treatment products for disease control often use **metalaxyl-M (mefenoxam)**, a refined active isomer, in combination with other fungicide groups to enhance efficacy and manage resistance [4].
- **Novel Compound Development:** A prominent research strategy is the synthesis of hybrid molecules. Recent studies combine the toxophoric N-arylalanine group of acylalanine fungicides (like **furalaxyl**) with fragments from plant resistance inducers to create new candidates with potential dual modes of action [2].

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